

An In-depth Technical Guide to 3-Methoxy-5-methylaniline

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Compound of Interest

Compound Name: 3-Methoxy-5-methylaniline

CAS No.: 66584-31-4

Cat. No.: B032166

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, properties, and applications of **3-Methoxy-5-methylaniline**, a key intermediate in organic synthesis.

Molecular Structure and Properties

3-Methoxy-5-methylaniline, with the empirical formula $C_8H_{11}NO$, is an aromatic amine. The molecule consists of a benzene ring substituted with a methoxy group ($-OCH_3$), a methyl group ($-CH_3$), and an amino group ($-NH_2$).

Quantitative Data Summary

Property	Value	Reference
Molecular Weight	137.18 g/mol	[1][2]
Molecular Formula	C ₈ H ₁₁ NO	[1][2]
CAS Number	66584-31-4	[2]
Melting Point	46 °C	[2]
SMILES	<chem>Nc1cc(C)cc(OC)c1</chem>	[1]
InChI Key	DYPGTLUYQZIULN-UHFFFAOYSA-N	

Molecular Visualization

The following diagram illustrates the two-dimensional structure of **3-Methoxy-5-methylaniline**.

Caption: 2D structure of **3-Methoxy-5-methylaniline**.

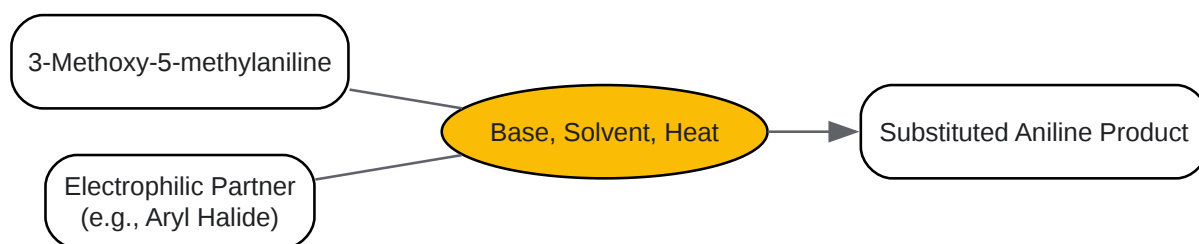
Experimental Protocols

3-Methoxy-5-methylaniline is a versatile reagent in organic synthesis, often utilized in the preparation of pharmaceuticals and other complex organic molecules. A common application involves its use as a nucleophile in substitution reactions.

Illustrative Experimental Protocol: Synthesis of a Substituted Aniline Derivative

The following is a representative protocol for a nucleophilic aromatic substitution reaction, a common application for aniline derivatives like **3-Methoxy-5-methylaniline**. This protocol is adapted from established procedures for similar compounds.

Reaction Scheme:



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Caption: General workflow for a nucleophilic aromatic substitution.

Materials:

- **3-Methoxy-5-methylaniline** (1.0 eq)
- Aryl halide (e.g., 4-fluoronitrobenzene) (1.0 eq)
- Potassium carbonate (K_2CO_3) (2.0 eq)
- Dimethylformamide (DMF)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Heating mantle
- Standard workup and purification equipment (separatory funnel, rotary evaporator, chromatography column)

Procedure:

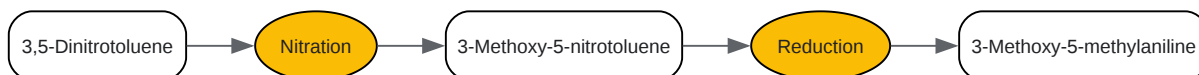
- To a round-bottom flask equipped with a magnetic stir bar, add **3-Methoxy-5-methylaniline**, the aryl halide, and potassium carbonate.
- Add a sufficient volume of DMF to dissolve the reactants.
- Heat the reaction mixture to 80-100 °C with vigorous stirring.

- Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature.
- Pour the mixture into water and extract the product with a suitable organic solvent (e.g., ethyl acetate).
- Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to yield the desired substituted aniline.

This protocol serves as a general guideline. Reaction conditions, including solvent, base, and temperature, may require optimization for specific substrates.

Synthesis of 3-Methoxy-5-methylaniline

A common synthetic route to **3-Methoxy-5-methylaniline** involves the reduction of the corresponding nitro compound, 3-methoxy-5-methylnitrobenzene.



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References

- [1. 3-Methoxy-2-methylaniline synthesis - chemicalbook \[chemicalbook.com\]](#)
- [2. pure.mpg.de \[pure.mpg.de\]](#)

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